

Technical Guide: Synthesis and In Situ Generation of 2-Methylpropanoyl Iodide

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Compound of Interest

Compound Name: 2-Methylpropanoyl iodide

CAS No.: 65269-91-2

Cat. No.: B14496416

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CAS: 65269-91-2 Formula:

Molecular Weight: 198.00 g/mol Synonyms: Isobutyryl iodide, 2-Methylpropionyl iodide

Part 1: Executive Summary & Strategic Utility

2-Methylpropanoyl iodide is a highly reactive acylating agent, significantly more electrophilic than its chloride or bromide counterparts. In organic synthesis, it is primarily utilized to acylate weak nucleophiles (such as hindered phenols, sulfonamides, or electron-deficient arenes) that fail to react with isobutyryl chloride.

Critical Distinction: Do not confuse this compound with Isobutyl iodide (1-iodo-2-methylpropane, CAS 513-38-2), which is an alkyl halide. This guide focuses exclusively on the acyl halide.

Core Reactivity Profile

The carbon-iodine bond in acyl iodides is exceptionally weak and polarizable. This results in a "super-active" carbonyl center:

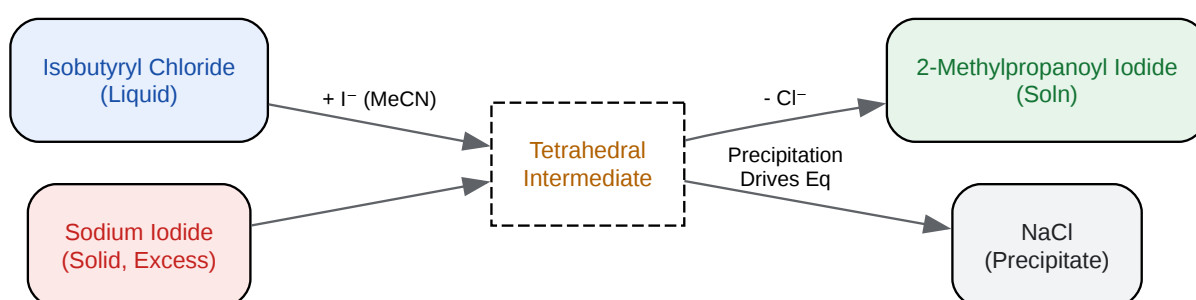
- Enhanced Electrophilicity: The iodide leaving group is one of the best in the halogen series ().
- Hard/Soft Acid-Base (HSAB) Matching: The soft iodide ion facilitates reactions via mechanisms that are often faster than those involving hard chloride ions.
- Transient Stability: Due to its high reactivity and sensitivity to light/moisture, in situ generation is the industry standard "best practice" for drug development workflows.

Part 2: Synthesis Protocols

Method A: Finkelstein-Type Halogen Exchange (The "Gold Standard")

This is the most reliable, cost-effective, and scalable method for generating **2-methylpropanoyl iodide**. It relies on the equilibrium shift driven by the precipitation of sodium chloride in anhydrous acetonitrile.

Mechanism: The reaction proceeds via a nucleophilic acyl substitution. Iodide () attacks the carbonyl carbon of isobutyryl chloride, forming a tetrahedral intermediate. The chloride ion is expelled and precipitates as NaCl, driving the equilibrium forward.



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Caption: Nucleophilic acyl substitution mechanism driven by the solubility difference of halide salts in acetonitrile.

Experimental Protocol (In Situ Generation)

Reagents:

- Isobutyryl Chloride (1.0 equiv)
- Sodium Iodide (1.2 - 1.5 equiv, dried under vacuum at 120°C for 4h)
- Acetonitrile (Anhydrous, stored over molecular sieves)

Step-by-Step Workflow:

- Preparation: Flame-dry a round-bottom flask equipped with a magnetic stir bar and a nitrogen inlet.
- Solvation: Add the dried Sodium Iodide (NaI) to the flask and suspend in anhydrous acetonitrile (0.5 M concentration relative to acid chloride).
 - Note: NaI is soluble in MeCN, while NaCl is not.
- Addition: Cool the mixture to 0°C. Add Isobutyryl Chloride dropwise via syringe.
- Reaction: Allow the mixture to warm to room temperature and stir for 30–60 minutes.
 - Visual Indicator: The solution will turn yellow/brown (due to trace IBr), and a fine white precipitate (NaCl) will form rapidly.
- Filtration (Optional but Recommended): If the subsequent reaction is sensitive to heterogeneous salts, filter the mixture through a Schlenk frit or a pad of Celite under inert atmosphere.
- Utilization: The resulting filtrate is a solution of **2-methylpropanoyl iodide** and should be used immediately.

Method B: Silyl-Halide Exchange (The "Water-Free" Alternative)

For extremely sensitive substrates where even trace metal salts are problematic, the reaction with Trimethylsilyl Iodide (TMSI) is preferred.

Reaction Equation:

Protocol:

- Dissolve Isobutyryl Chloride (1.0 equiv) in anhydrous Dichloromethane (DCM) or Chloroform.
- Add Trimethylsilyl Iodide (1.05 equiv) at 0°C under Argon.
- Stir for 1 hour at room temperature.
- The byproduct, TMSI (bp 57°C), is volatile and can be removed along with the solvent if concentration is required, leaving the higher-boiling acyl iodide (predicted bp >130°C).

Part 3: Characterization & Quality Control

Because the compound is rarely isolated, analytical data often relies on comparison with the starting chloride.

Analytical Method	Isobutyryl Chloride (Starting Material)	2-Methylpropanoyl Iodide (Product)	Diagnostic Change
IR Spectroscopy			Red shift (lower wavenumber) due to the heavy atom effect and weaker bond strength of C-I vs C-Cl.
¹³ C NMR (C=O)			Upfield shift (Shielding). The "Heavy Atom Effect" of Iodine typically shields the attached carbon relative to Chlorine.
Physical State	Colorless liquid	Deep yellow/red liquid	Rapid darkening due to formation of upon light exposure.

Part 4: Applications & Workflow Integration

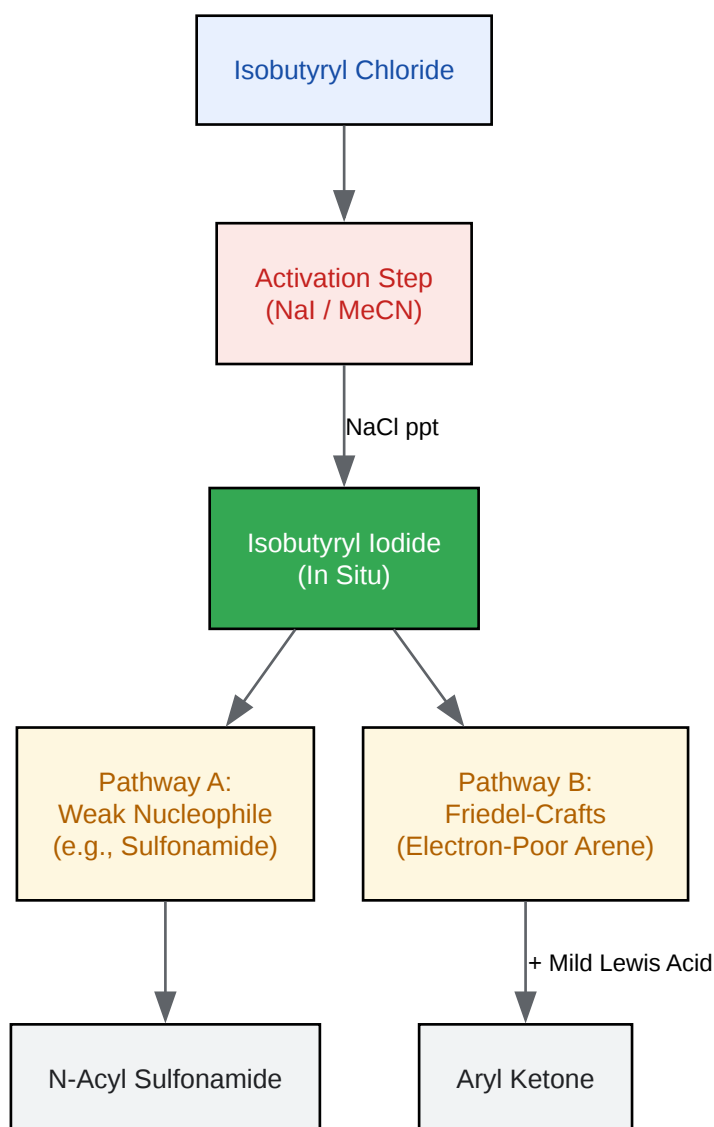
The generated isobutyryl iodide is primarily used in two pathways:

- Friedel-Crafts Acylation: The iodide forms the acylium ion much more readily than the chloride, often requiring milder Lewis Acids (e.g.,

or

instead of

).
- Ester Cleavage/Functionalization: In the presence of ethers or esters, the acyl iodide can cleave C-O bonds.



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Caption: Strategic integration of in situ generated isobutyryl iodide into divergent synthesis pathways.

Part 5: Safety & Stability

- Lachrymator: Like all acyl halides, this compound is a potent lachrymator. Handle only in a fume hood.
- Hydrolysis: Reacts violently with water to release HI (Hydroiodic acid) and Isobutyric acid. HI is corrosive and a reducing agent.[1]

- Light Sensitivity: Carbon-Iodine bonds are photolabile. Reaction vessels should be wrapped in aluminum foil to prevent radical decomposition and liberation of Iodine ().

References

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- To cite this document: BenchChem. [Technical Guide: Synthesis and In Situ Generation of 2-Methylpropanoyl Iodide]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b14496416/docs#technical-guide-synthesis-and-in-situ-generation-of-2-methylpropanoyl-iodide\]](https://www.benchchem.com/product/b14496416/docs#technical-guide-synthesis-and-in-situ-generation-of-2-methylpropanoyl-iodide)

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